

A Comparative Analysis of the Metabolic Stability of 6-Keto-PGE1 and PGI2

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Compound of Interest

Compound Name: 6-Keto-PGE1

Cat. No.: B031166

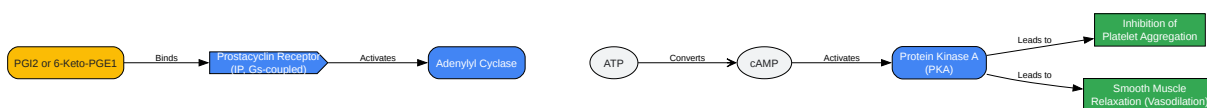
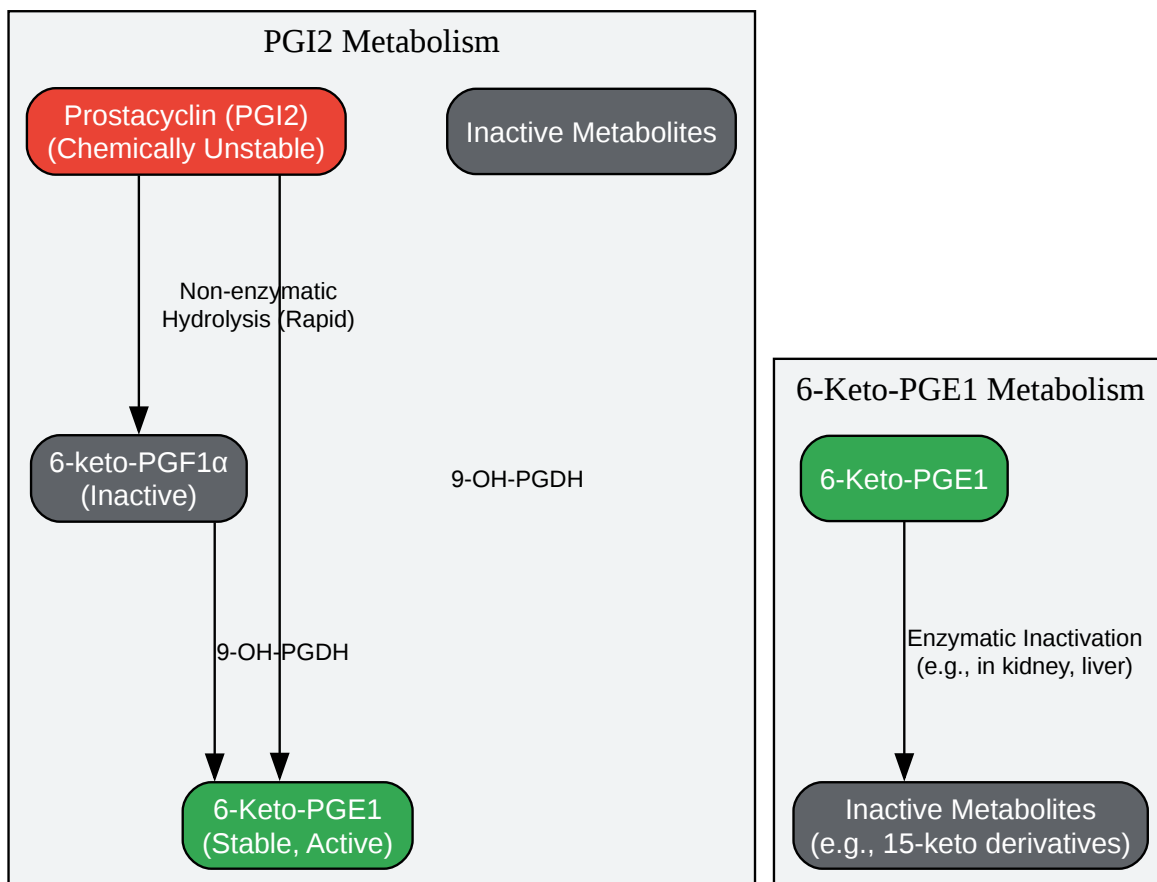
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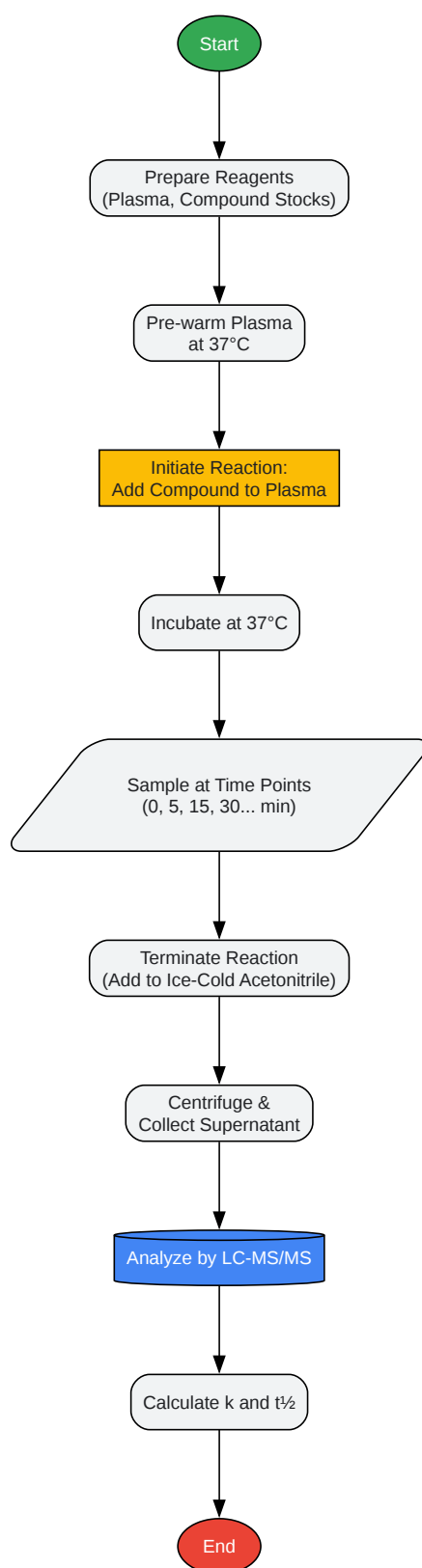
Introduction

Prostacyclin (PGI2) and its metabolite, 6-Keto-Prostaglandin E1 (**6-Keto-PGE1**), are both potent eicosanoids with significant physiological effects, including vasodilation and inhibition of platelet aggregation.[1][2] PGI2, produced by vascular endothelial cells, is a key regulator of cardiovascular homeostasis. However, its therapeutic utility is limited by its inherent chemical instability.[2][3] In contrast, **6-Keto-PGE1**, formed through the metabolic conversion of PGI2, is a chemically stable compound that retains significant biological activity.[4][5] This guide provides an objective comparison of the metabolic stability of these two compounds, supported by experimental data, to inform researchers and drug development professionals.

Metabolic Pathways and Chemical Stability

The primary difference in the metabolic profiles of PGI2 and **6-Keto-PGE1** lies in their intrinsic stability. PGI2 is chemically unstable and undergoes rapid non-enzymatic hydrolysis to the biologically inactive 6-keto-PGF1 α . [6] Concurrently, PGI2 or 6-keto-PGF1 α can be enzymatically converted to the stable and biologically active **6-Keto-PGE1** by 9-hydroxyprostaglandin dehydrogenase (9-OH-PGDH), an enzyme found in the liver, platelets, and kidney cortex. [2][4][7] **6-Keto-PGE1** itself is substantially more stable but can be enzymatically inactivated in various tissues, including the kidney and liver. [8][9]





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